

Safeguarding Your Research: A Guide to Handling 3-Nitrosalicylic Acid

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Compound of Interest		
Compound Name:	3-Nitrosalicylic acid	
Cat. No.:	B120594	Get Quote

Essential safety protocols and disposal guidelines for **3-Nitrosalicylic acid** are critical for ensuring a secure laboratory environment. This guide provides immediate, actionable information for researchers, scientists, and drug development professionals, focusing on personal protective equipment (PPE), operational procedures, and waste disposal.

Immediate Safety and Handling

3-Nitrosalicylic acid (CAS No. 85-38-1) is a yellow crystalline solid that presents several hazards requiring careful management.[1] It is classified as a skin irritant (H315), a serious eye irritant (H319), and may cause respiratory irritation (H335).[1][2][3] Therefore, adherence to strict safety protocols is paramount.

Always handle **3-Nitrosalicylic acid** in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.[1][3] Avoid the formation of dust and aerosols during handling.[1][3] Direct contact with skin and eyes should be strictly avoided.[1][3] In the event of accidental contact, follow the first aid measures outlined in the table below.

First Aid Measures



Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.[1][3]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation occurs. [1][3]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately consult a physician.[1][3]
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against the hazards of **3-Nitrosalicylic acid**. The following table summarizes the recommended PPE for handling this compound.

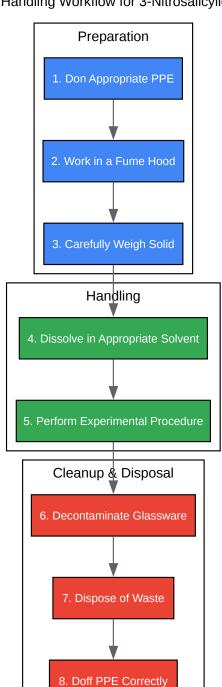


PPE Category	Item	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves	Butyl rubber gloves are recommended for handling nitro-compounds.[4] Thicker, chemical-resistant nitrile gloves (minimum 5-mil) may be suitable for incidental contact and handling the solid, but have poor resistance to concentrated acids.[3][5] Always inspect gloves for integrity before use and change them immediately if contaminated.
Eye Protection	Safety glasses with side shields or chemical safety goggles	Essential to protect against dust particles and splashes.[3]
Respiratory Protection	NIOSH-approved N95 dust mask or higher	Required when handling the solid material outside of a fume hood or when dust generation is likely.[6]
Body Protection	Laboratory coat	A standard lab coat should be worn to protect against skin contact.

Operational Plan: Step-by-Step Handling Procedure

The following workflow diagram outlines the safe handling of **3-Nitrosalicylic acid** from receipt to disposal.





Safe Handling Workflow for 3-Nitrosalicylic Acid

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Safe handling workflow for **3-Nitrosalicylic acid**.



Disposal Plan

The proper disposal of **3-Nitrosalicylic acid** and its contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety. Nitroaromatic compounds are generally considered hazardous waste.[7]

Option 1: Hazardous Waste Collection (Recommended)

This is the safest and most compliant method for disposing of **3-Nitrosalicylic acid** waste.

- Segregation: Do not mix 3-Nitrosalicylic acid waste with other waste streams, especially
 incompatible materials like strong bases or reactive chemicals.
- Container: Use a designated, leak-proof, and chemically compatible container for solid and liquid waste. The container should be clearly labeled.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "3-Nitrosalicylic acid," and an indication of the hazards (e.g., "Irritant").
- Storage: Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.
- Pickup: Arrange for collection by your institution's Environmental Health and Safety (EHS) department.

Option 2: Neutralization of Small Quantities (Use with Extreme Caution)

Neutralization of acidic waste can sometimes be performed in the lab. However, the presence of a nitro group can introduce additional hazards, and this procedure should only be undertaken after a thorough risk assessment.

This procedure is intended only for small quantities of aqueous solutions of **3-Nitrosalicylic** acid.

- Preparation:
 - Perform the neutralization in a fume hood.







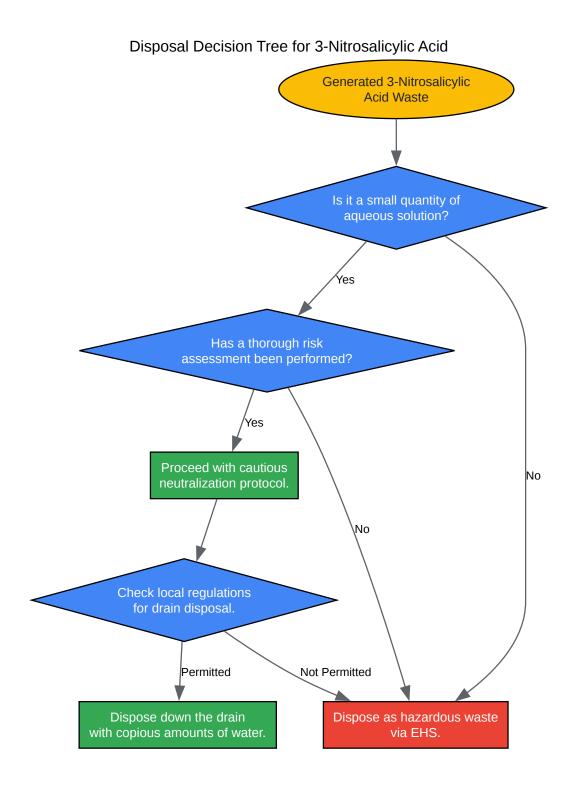
- Wear all recommended PPE, including chemical splash goggles and appropriate gloves.
- Have an appropriate spill kit ready.
- Prepare a dilute solution of a weak base, such as 5% sodium bicarbonate in water.

Neutralization:

- Place the beaker containing the 3-Nitrosalicylic acid solution in a larger secondary container (e.g., an ice bath) to control any potential temperature increase.
- Slowly and with constant stirring, add the dilute sodium bicarbonate solution to the acidic waste. Be aware of potential gas evolution (carbon dioxide). The reaction is: C₇H₅NO₅ + NaHCO₃ → C₇H₄NNaO₅ + H₂O + CO₂.[8][9]
- Monitor the pH of the solution using pH paper or a calibrated pH meter. Continue adding the base dropwise until the pH is between 6 and 8.
- · Disposal of Neutralized Solution:
 - Once neutralized, the resulting solution may be permissible for drain disposal, depending on local regulations. Always check with your institution's EHS for guidance on the disposal of neutralized solutions.
 - If drain disposal is permitted, flush with at least 20 times its volume of water.

The following diagram illustrates the decision-making process for the disposal of **3-Nitrosalicylic acid**.





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Disposal decision tree for **3-Nitrosalicylic acid**.



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